

4-Chloroindoline molecular weight and formula

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Compound of Interest

Compound Name: 4-Chloroindoline

CAS No.: 41910-64-9

Cat. No.: B1352058

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An In-Depth Technical Guide to **4-Chloroindoline** for Advanced Research

Authored by: A Senior Application Scientist

Foreword: This guide serves as a comprehensive technical resource for researchers, medicinal chemists, and professionals in drug development. It moves beyond basic data to provide a deeper understanding of **4-Chloroindoline**, a key heterocyclic building block. Our focus is on the practical application of its physicochemical properties, synthesis, characterization, and safe handling, grounded in established scientific principles and methodologies.

Core Physicochemical & Structural Properties

4-Chloroindoline is a substituted indoline molecule, a bicyclic structure composed of a benzene ring fused to a five-membered nitrogen-containing ring. The presence of a chlorine atom at the 4-position of the benzene ring significantly influences its electronic properties and reactivity, making it a valuable intermediate in organic synthesis.

The fundamental identifiers and properties of **4-Chloroindoline** are summarized below for quick reference.

Property	Value	Source(s)
Molecular Formula	C ₈ H ₈ ClN	[1][2]
Molecular Weight	153.61 g/mol	[1][2]
IUPAC Name	4-chloro-2,3-dihydro-1H-indole	[2]
CAS Number	41910-64-9	[1][2]
Canonical SMILES	<chem>C1CNC2=CC=CC=C2C1Cl</chem>	[2]

These core data points are the foundation for all quantitative experimental work, from reaction stoichiometry to analytical characterization. The molecular weight, for instance, is critical for converting mass to moles, while the SMILES string is essential for computational modeling and database searches.

Synthesis of 4-Chloroindoline: A Practical Workflow

A common and reliable method for the synthesis of **4-Chloroindoline** is the reduction of 4-chloroindole. This transformation targets the C2-C3 double bond within the pyrrole ring of the indole scaffold, saturating it to form the indoline structure. Sodium cyanoborohydride (NaBH₃CN) in acetic acid is a frequently used reagent system for this specific reduction.

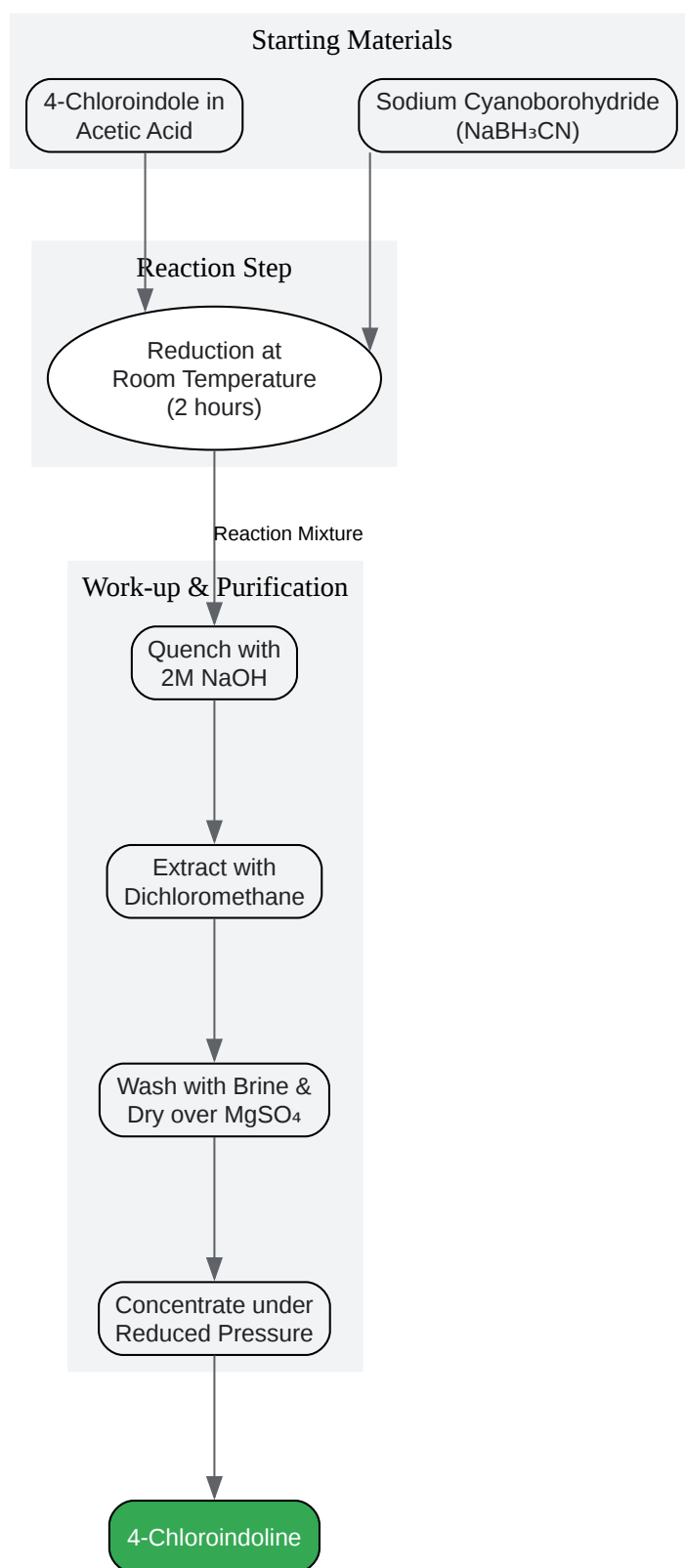
The choice of sodium cyanoborohydride is deliberate; it is a milder reducing agent than sodium borohydride (NaBH₄) and is stable in acidic conditions. Acetic acid serves as both the solvent and the proton source, which is necessary for the reduction mechanism. The reaction proceeds selectively at the indole double bond without affecting the aromatic ring or the chloro-substituent.

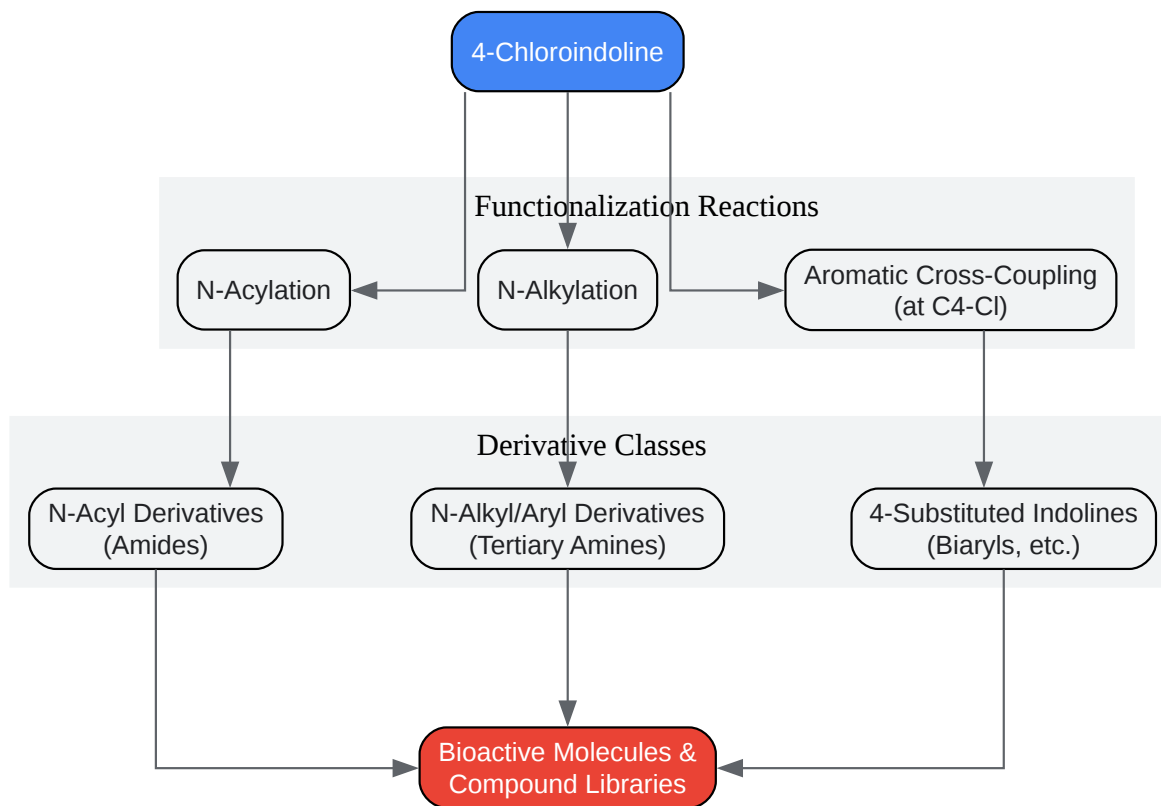
Experimental Protocol: Synthesis via Reduction

- **Dissolution:** Dissolve 4-chloroindole (1.0 eq) in glacial acetic acid in a round-bottom flask.
- **Reagent Addition:** To this solution, add sodium cyanoborohydride (2.0 eq) in portions at room temperature. The portion-wise addition helps to control the reaction rate and any potential exotherm.

- **Reaction Monitoring:** Stir the mixture at room temperature for approximately 2 hours. The reaction progress can be monitored by Thin Layer Chromatography (TLC) to confirm the consumption of the starting material.
- **Work-up:** Upon completion, carefully pour the reaction mixture into a beaker containing a cold aqueous solution of sodium hydroxide (e.g., 2 M NaOH). This step neutralizes the acetic acid and quenches any remaining reducing agent.
- **Extraction:** Transfer the aqueous mixture to a separatory funnel and extract the product into an organic solvent such as dichloromethane (CH_2Cl_2). Perform the extraction three times to ensure maximum recovery.
- **Purification:** Combine the organic layers, wash with saturated brine to remove residual water and inorganic salts, and then dry over anhydrous magnesium sulfate (MgSO_4).
- **Isolation:** Filter off the drying agent and concentrate the organic solution under reduced pressure to yield the crude **4-chloroindoline** product. Further purification can be achieved via column chromatography if necessary.^[3]

Synthesis Workflow Diagram





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Caption: Synthetic utility of **4-Chloroindoline** in generating diverse derivatives.

Safety, Handling, and Storage

Proper handling of **4-Chloroindoline** is essential to ensure laboratory safety. Based on GHS classifications, this compound presents several hazards.

GHS Hazard Classification

- Acute Toxicity, Oral (Harmful): Harmful if swallowed. [2]* Skin Irritation: Causes skin irritation. [2]* Eye Irritation: Causes serious eye irritation. [2]* Respiratory Irritation: May cause respiratory irritation. [2]

Recommended Safety Protocols

- Personal Protective Equipment (PPE): Always wear chemical-resistant gloves (e.g., nitrile), safety glasses or goggles, and a lab coat.
- Handling: Handle in a well-ventilated area, preferably within a chemical fume hood, to avoid inhalation of dust or vapors. Avoid all personal contact.
- Storage: Store in a tightly sealed container in a cool, dry place. Keep it in a dark location under an inert atmosphere for long-term stability. [1]* Spills: In case of a spill, clean up immediately using dry procedures to avoid generating dust. Wear appropriate PPE during cleanup.
- First Aid:
 - Skin Contact: Immediately wash with plenty of soap and water.
 - Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing.
 - Ingestion/Inhalation: Move to fresh air. Seek immediate medical attention.

Conclusion

4-Chloroindoline is a foundational chemical entity whose utility in research and development is well-established. Its defined physicochemical properties, straightforward synthesis, and versatile reactivity make it an indispensable tool for medicinal chemists. A thorough understanding of its characteristics, coupled with stringent adherence to safety protocols, enables its effective and safe application in the synthesis of novel and potentially therapeutic agents.

References

- **4-Chloroindoline**. Lead Sciences. [\[Link\]](#)
- **4-Chloroindoline** | C₈H₈ClN | CID 3016306. PubChem, National Institutes of Health. [\[Link\]](#)

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Sources

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- 2. 4-Chloroindoline | C₈H₈ClN | CID 3016306 - PubChem [pubchem.ncbi.nlm.nih.gov]
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